

synthesis and production of 2-(Perfluorodecyl)ethanol

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Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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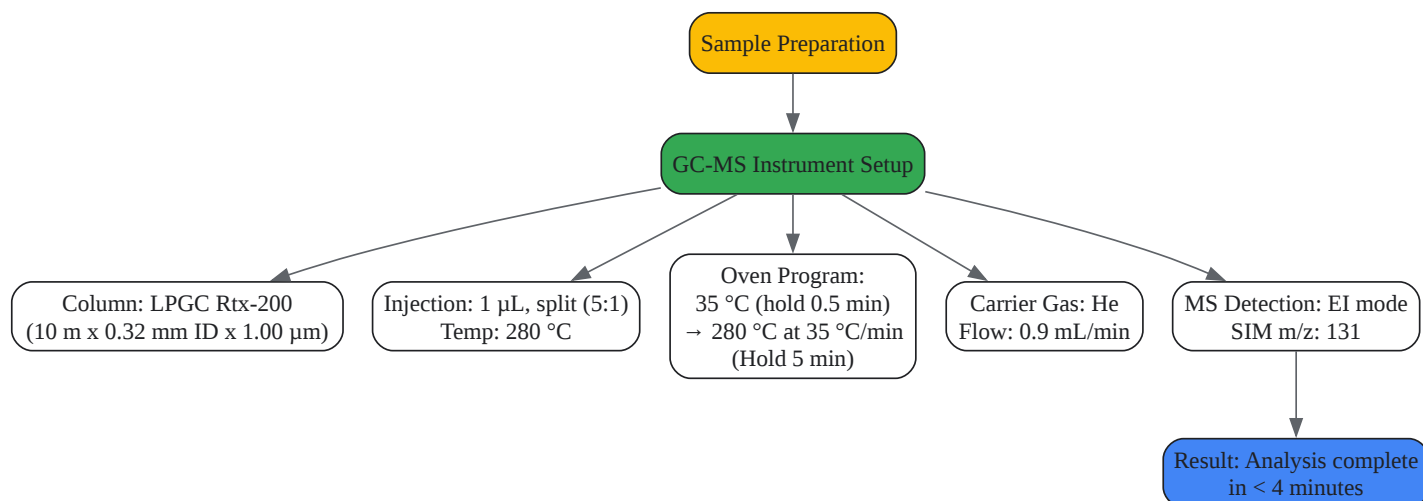
Chemical Profile and Key Properties

The table below summarizes the core identification and properties of 2-(Perfluorodecyl)ethanol.

Property	Description
CAS Number	865-86-1 [1]
Molecular Formula	$C_{12}H_5F_{21}O$ [1]
Molecular Weight	564.13 g/mol [1]
Purity	≥97% (commercial sample) [1]
Alternate Names	1H,1H,2H,2H-Perfluorododecan-1-ol [1]
Key Characteristics	Artificial alcohol; extremely resistant to chemical/thermal/biological degradation due to strong C-F bonds [1].

Analytical Method for FTOH Analysis

While not a synthesis protocol, a robust Gas Chromatography-Mass Spectrometry (GC-MS) method is crucial for identifying and confirming the compound. The following method is optimized for the fast analysis of Fluorotelomer Alcohols (FTOHs) like **2-(Perfluorodecyl)ethanol** [2].



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Workflow for the fast GC-MS analysis of Fluorotelomer Alcohols.

Key Advantages of this Method [2]:

- **Speed:** The analysis is **1.9 times faster** than conventional GC-MS methods.
- **Efficiency:** Reduces helium consumption by **60%**.
- **Performance:** Maintains excellent separation of all target compounds.

Quantitative Analysis Data:

The table below lists the retention times for FTOHs under this method. Note that **2-(Perfluorodecyl)ethanol** is also referred to as 10:2 FTOH.

Peak	Compound Name	Concentration (µg/g)	Retention Time (LPGC)
1	4:2 FTOH (2-(Perfluorobutyl)ethanol)	2	1.90 min [2]
2	6:2 FTOH (2-(Perfluorohexyl)ethanol)	2	2.43 min [2]
3	8:2 FTOH (2-(Perfluorooctyl)ethanol)	2	3.01 min [2]
4	10:2 FTOH (2-(Perfluorodecyl)ethanol)	2	3.53 min [2]

Synthesis and Production Information

The search results point to patented industrial processes rather than detailed lab-scale synthesis. The information is technical but not exhaustive.

- **General Process from Patents:** One patent (EP0089859A1) describes a multi-step process for preparing 2-perfluoroalkyl ethanols. Key stages involve reacting a perfluoroalkyl iodide with ethylene in the presence of an initiator, followed by an **oxidation reaction in a dissociating solvent** (like dimethyl sulfoxide or DMF) to form the alcohol. Subsequent steps include acid hydrolysis and purification [3]. Another patent (CN103772150A) details a process involving an ether solvent, an alkali catalyst, and steps like **esterification, distillation, and drying with sodium sulfate** to obtain the final product [4].
- **Key Consideration - Regulation:** The production and use of fluorinated compounds like this are subject to strict environmental regulations, such as the EPA's Toxic Substances Control Act (TSCA) in North America. Manufacturers must invest in R&D to develop compliant variants that balance performance with environmental safety [5].

Applications and Handling

- **Primary Applications:** This compound is a versatile intermediate. Its main uses include serving as a **surfactant, lubricant in cell culture, corrosion inhibitor, stabilizer in polymer synthesis, and a key raw material for synthesizing other polymers and surface-active agents** [1]. Its derivatives, like 2-(Perfluorodecyl)ethyl acrylate, are used in high-performance coatings for textiles, electronics, and aerospace due to their exceptional hydrophobic and oleophobic properties [5].
- **Safety and Handling:** The compound is labeled **"For Research Use Only. Not Intended for Diagnostic or Therapeutic Use"** [1]. As with all chemicals of this nature, consult the Safety Data Sheet (SDS) before handling.

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References

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